

1,4,7-Heptanetriol: A Technical Review of A Niche Triol

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Compound of Interest

Compound Name: **1,4,7-Heptanetriol**

Cat. No.: **B3190093**

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **1,4,7-Heptanetriol**, a tri-functional alcohol. Due to the limited availability of specific application data in peer-reviewed literature and patents, this document focuses on its physicochemical properties and explores its potential applications based on the general reactivity and functions of triols.

Physicochemical Properties of 1,4,7-Heptanetriol

A summary of the key physical and chemical properties of **1,4,7-Heptanetriol** is presented below. This data is essential for understanding its potential behavior in various chemical and biological systems.

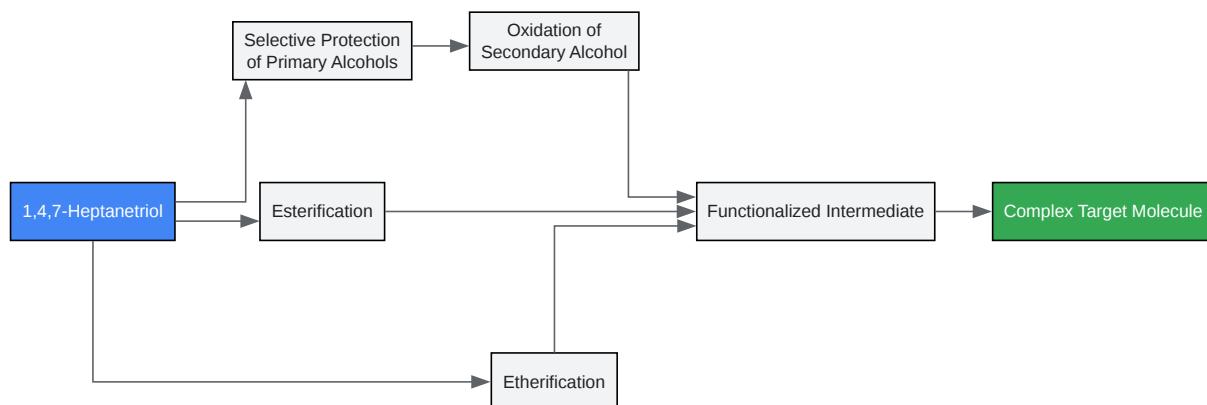
Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₃	[1] [2] [3] [4]
Molecular Weight	148.20 g/mol	[1] [2] [3]
CAS Number	3920-53-4	[2] [4]
IUPAC Name	heptane-1,4,7-triol	[1] [2]
Synonyms	1,4,7-Heptanetriol, NSC-18517	[1] [2] [4]
Density	Information not readily available	
Boiling Point	Information not readily available	
Melting Point	Information not readily available	
Solubility	Information not readily available, but expected to be soluble in water and polar organic solvents due to the presence of three hydroxyl groups.	
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	6	[4]
LogP (octanol-water partition coefficient)	-0.3 (Predicted)	[1]

Potential Applications: An Extrapolation from Triol Chemistry

While specific documented applications for **1,4,7-Heptanetriol** are scarce, its chemical structure as a triol suggests several potential areas of use, particularly in chemical synthesis and material science. Triols are versatile molecules that can undergo reactions characteristic of alcohols, such as esterification, etherification, and oxidation.

As a Building Block in Organic Synthesis

The three hydroxyl groups of **1,4,7-Heptanetriol**, with one secondary and two primary alcohols, offer multiple reaction sites. This makes it a potentially valuable building block or intermediate in the synthesis of more complex molecules.^[1] The differential reactivity of primary versus secondary alcohols could be exploited for selective chemical modifications.

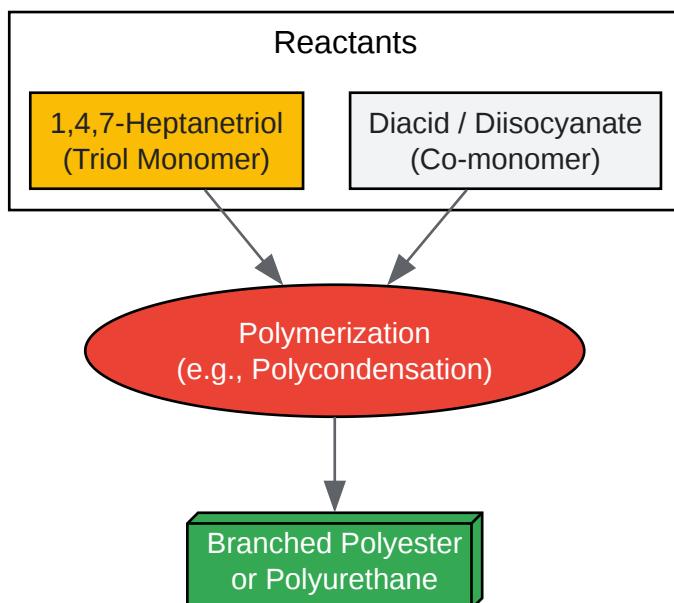


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Potential synthetic routes utilizing **1,4,7-Heptanetriol**.

In Polymer Chemistry

Triols are commonly used as cross-linking agents or as monomers in the synthesis of polyesters, polyurethanes, and other polymers. The three hydroxyl groups of **1,4,7-Heptanetriol** could introduce branching in a polymer chain, thereby modifying its physical properties such as rigidity, viscosity, and thermal stability.



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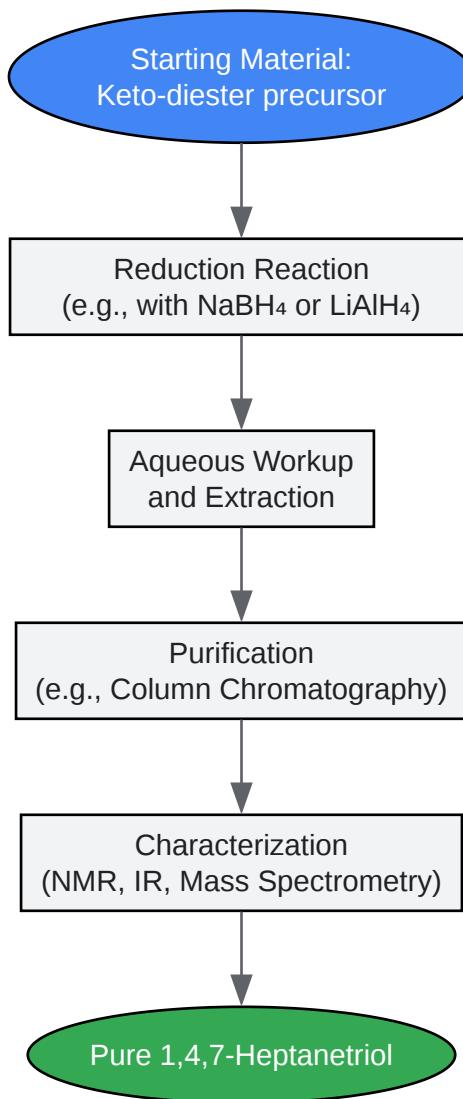
Role of **1,4,7-Heptanetriol** in polymer synthesis.

As a Specialty Solvent or Formulation Component

The high polarity and hydrogen bonding capability of **1,4,7-Heptanetriol** suggest its potential use as a specialty solvent for polar compounds. In the pharmaceutical industry, polyols are often used as excipients, plasticizers, or humectants in various formulations. While there is no specific data for **1,4,7-Heptanetriol**, its properties are consistent with those of molecules used for these purposes.

Experimental Protocols

A thorough search of scientific databases and patent literature did not yield any specific experimental protocols for the synthesis or application of **1,4,7-Heptanetriol**. However, a general approach to the synthesis of a triol can be conceptualized through the reduction of a corresponding keto-diester, as illustrated in the workflow below. This is a hypothetical pathway and has not been reported specifically for **1,4,7-Heptanetriol**.



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A general workflow for the synthesis of a triol.

Conclusion

1,4,7-Heptanetriol is a simple triol with well-defined physicochemical properties but a notable absence of documented applications in the scientific and patent literature. Based on its chemical structure, it holds potential as a building block in organic synthesis, a monomer or cross-linker in polymer chemistry, and as a specialty solvent or formulation aid. Further research is required to explore and validate these potential applications. The data and conceptual frameworks presented in this guide are intended to provide a foundation for future investigations into this intriguing yet understudied molecule.

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